

Safe Handling and Disposal of Fluoroacetonitrile: A Comprehensive Guide

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Compound of Interest

Compound Name: Fluoroacetonitrile

Cat. No.: B113751

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Fluoroacetonitrile is a highly flammable and toxic chemical that necessitates stringent safety protocols for its handling and disposal. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of laboratory personnel and to maintain a safe research environment. Adherence to these procedures is critical for researchers, scientists, and drug development professionals working with this hazardous substance.

Physicochemical and Hazard Data

A summary of key quantitative data for **Fluoroacetonitrile** is presented below for easy reference. This information is crucial for understanding its physical properties and inherent hazards.

Property	Value	Citations
Molecular Formula	FCH ₂ CN	[1]
Molecular Weight	59.04 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	79-80 °C	[1]
Density	1.061 g/mL at 25 °C	[1]
Flash Point	-14 °C (6.8 °F) - closed cup	[1][2]
Signal Word	Danger	[1][2]
Hazard Classifications	Flammable Liquid 2, Acute Toxicity 3 (Oral, Dermal, Inhalation), Skin Irritant 2, Eye Irritant 2, STOT SE 3	[1]
UN Number	3273	[3]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Fluoroacetonitrile** is paramount to minimizing risk. The following step-by-step protocol outlines the necessary precautions from preparation to post-handling procedures.

Pre-Handling Preparations

- Risk Assessment: Before commencing any work, conduct a thorough risk assessment for the planned experiment.
- Fume Hood: All work with **Fluoroacetonitrile** must be performed in a properly functioning chemical fume hood.[3]

- Emergency Equipment: Ensure that a safety shower, eyewash station, and fire extinguisher (dry sand, dry chemical, or alcohol-resistant foam) are readily accessible.[2][3]
- Spill Kit: Have a spill kit containing absorbent materials like vermiculite, sand, or earth readily available.[4][5]
- Personal Protective Equipment (PPE): Don the appropriate PPE as detailed in the following section.

Required Personal Protective Equipment (PPE)

The correct selection and use of PPE is the most critical barrier to exposure.

- Eye and Face Protection: Wear chemical safety goggles that meet the ANSI Z.87.1 1989 standard.[5][6] A face shield should be worn over safety glasses when there is a risk of splashing or explosion.[6]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves.[3][5] While specific breakthrough times for **Fluoroacetonitrile** are not readily available, it is advisable to consult the glove manufacturer's chemical resistance guide.[6] Disposable nitrile gloves can offer short-term protection but should be changed immediately upon contact.[6]
 - Protective Clothing: A flame-retardant and antistatic lab coat should be worn and kept buttoned.[3][6] Ensure that long pants and closed-toe, closed-heel shoes are worn to cover all skin.[6]
- Respiratory Protection:
 - Work must be conducted in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.[3][4][5]
 - If engineering controls are not sufficient, a respirator is required.[6] A recommended filter type is ABEK.[3] In case of emergencies or high concentrations of vapor, a self-contained breathing apparatus (SCBA) should be used.[3][7][8]

Safe Handling Practices

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Tools: Use only non-sparking tools.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Ignition Sources: Keep **Fluoroacetonitrile** away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[5\]](#) Smoking, eating, and drinking are strictly prohibited in the handling area.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Personal Contact: Avoid all personal contact, including inhalation of vapors.[\[4\]](#)[\[5\]](#)
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The container should be kept tightly sealed and stored in a locked-up area accessible only to authorized personnel.[\[2\]](#)[\[3\]](#)

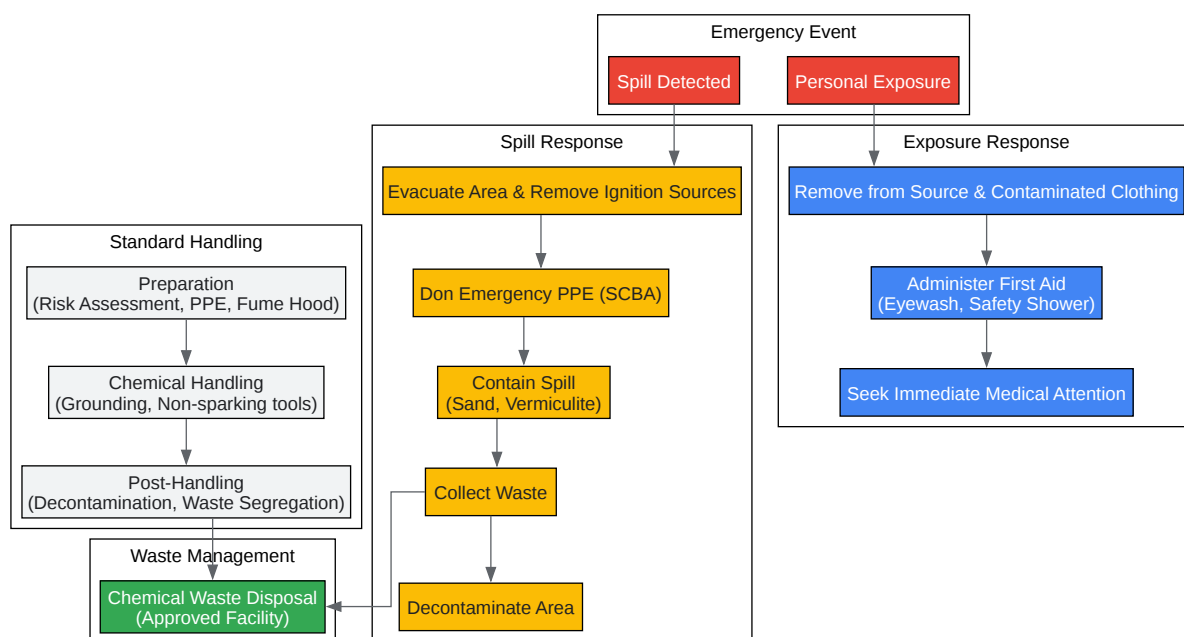
Post-Handling Procedures

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Clothing: Contaminated work clothes should be removed immediately and laundered separately before reuse.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, according to the disposal plan outlined below.

Emergency and Disposal Plan

Immediate and appropriate action during an emergency is crucial. The following plans for spills, exposure, and disposal must be understood by all personnel working with **Fluoroacetonitrile**.

Emergency Procedures Workflow



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Caption: Workflow for handling **Fluoroacetonitrile** and responding to emergencies.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Immediately call a physician or poison control center.[2][3]

- Skin Contact: Immediately remove all contaminated clothing.[2][3] Rinse the affected skin area with plenty of water and shower.[2][3] Seek immediate medical attention.[3]
- Eye Contact: Rinse cautiously with water for several minutes.[2][3] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[2][3] Call an ophthalmologist.[3]
- Ingestion: Immediately call a poison control center or doctor.[2][3] Rinse the mouth with water.[2][3]

Spill Response

- Immediate Actions: Evacuate the area and eliminate all ignition sources.[3][4][5]
- Containment: Wear full protective clothing and a self-contained breathing apparatus.[4] Contain the spill using non-combustible absorbent materials like sand, earth, or vermiculite.[4][5]
- Cleanup: Use spark-free tools to collect the absorbed material and any recoverable product into labeled, sealed containers for disposal.[4][5]
- Decontamination: Wash the spill area and prevent runoff from entering drains.[4][5] Decontaminate all protective clothing and equipment before storage and reuse.[4][5]

Disposal Plan

- Regulatory Compliance: All waste, including **Fluoroacetonitrile** and contaminated materials, must be disposed of in accordance with local, state, and federal regulations.[4] It may be classified as a hazardous waste under EPA regulations with waste numbers D001 for ignitability and D003 for reactivity.[4]
- Waste Collection: Dispose of contents and containers at an approved waste disposal facility.[2][3] Do not mix with other waste.[3]
- Empty Containers: Empty containers may still contain explosive vapors and should be handled as if they were full.[4][5] They must be triple-rinsed with a suitable solvent before disposal.[9] The rinsate should be collected and disposed of as hazardous waste.[9]

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